

Application Notes and Protocols: In Situ Phosphorylation Assays with Phoslactomycin F

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Compound of Interest

Compound Name: *Phoslactomycin F*

Cat. No.: B052482

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Introduction

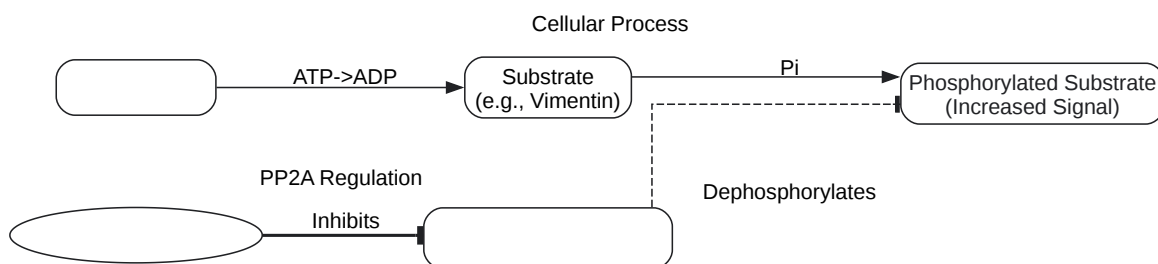
Protein phosphorylation, a reversible post-translational modification orchestrated by protein kinases and phosphatases, is a fundamental mechanism controlling a vast array of cellular processes, including signal transduction, cell cycle progression, and cytoskeletal dynamics[1][2][3]. Protein Phosphatase 2A (PP2A) is a major serine/threonine phosphatase that plays a crucial role in regulating these pathways by dephosphorylating a wide range of substrate proteins[4][5].

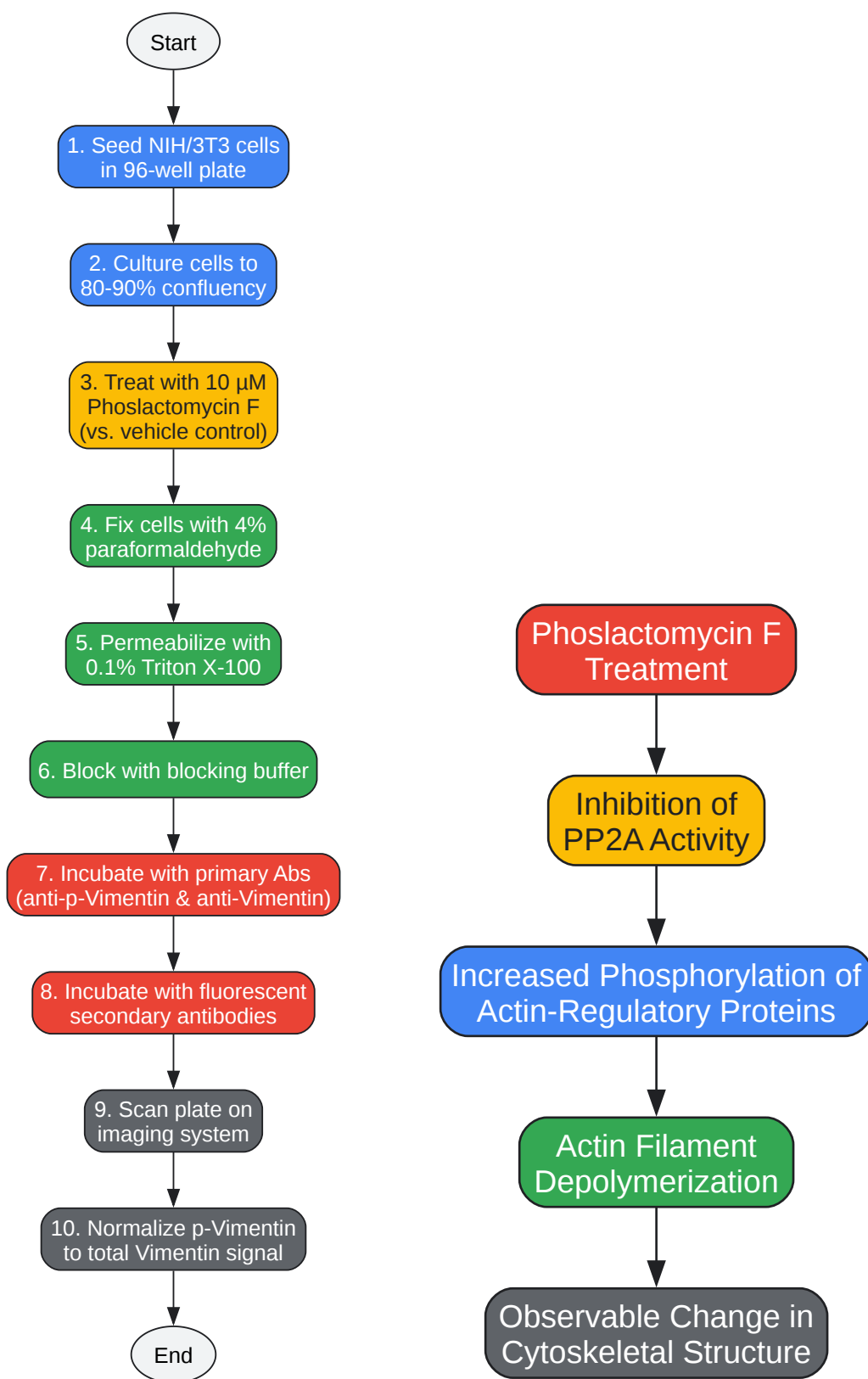
Phoslactomycin F (PLM-F) is a member of the **phoslactomycin** family of natural products, which are known as potent and specific inhibitors of PP2A[4][6]. By inhibiting PP2A, PLM-F effectively increases the phosphorylation status of its target substrates, making it a valuable tool for investigating phosphorylation-dependent signaling pathways.

These application notes provide detailed protocols for conducting in situ phosphorylation assays using **Phoslactomycin F** to study the phosphorylation state of intracellular proteins within their native cellular environment.

Mechanism of Action: Phoslactomycin F as a PP2A Inhibitor

Phoslactomycin F exerts its effect by specifically inhibiting the catalytic activity of PP2A[4]. This inhibition leads to an accumulation of phosphorylated proteins that are normally dephosphorylated by PP2A, thereby amplifying signaling cascades regulated by this phosphatase. The mechanism involves the direct binding of phoslactomycins to the catalytic subunit of PP2A[7]. This targeted inhibition allows researchers to dissect the specific roles of PP2A in various cellular functions.





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